

Introduction to 4-Bromo-2-fluorotoluene: A Key Synthetic Intermediate

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Compound of Interest

Compound Name: 4-Bromo-2-fluorotoluene

Cat. No.: B1265965

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4-Bromo-2-fluorotoluene is a halogenated aromatic compound whose strategic placement of bromine and fluorine atoms, along with a methyl group, offers a unique combination of reactivity and metabolic stability to target molecules.^[1] The carbon-bromine bond serves as a versatile handle for various cross-coupling reactions, while the fluorine atom can enhance metabolic stability and modulate the electronic properties of the aromatic ring.^[1] These characteristics make it a valuable precursor in the synthesis of complex pharmaceutical intermediates and active pharmaceutical ingredients (APIs).^{[1][2]}

Table 1: Physicochemical Properties of **4-Bromo-2-fluorotoluene**^{[2][3][4][5]}

Property	Value
CAS Number	51436-99-8
Molecular Formula	C ₇ H ₆ BrF
Molecular Weight	189.02 g/mol
Appearance	Colorless to light yellow liquid
Density	1.492 g/mL at 25 °C (lit.)
Boiling Point	68 °C (8 mmHg)
Refractive Index	n _{20/D} 1.529 (lit.)
Solubility	Insoluble in water

Commercial Availability and Supplier Landscape

4-Bromo-2-fluorotoluene is readily available from a multitude of chemical suppliers, catering to both research and bulk manufacturing needs. When sourcing this reagent, it is crucial to consider the purity, as trace impurities can significantly impact the outcome of sensitive synthetic reactions. For pharmaceutical applications, a purity of $\geq 99.0\%$ as determined by Gas Chromatography (GC) is typically required.^[2]

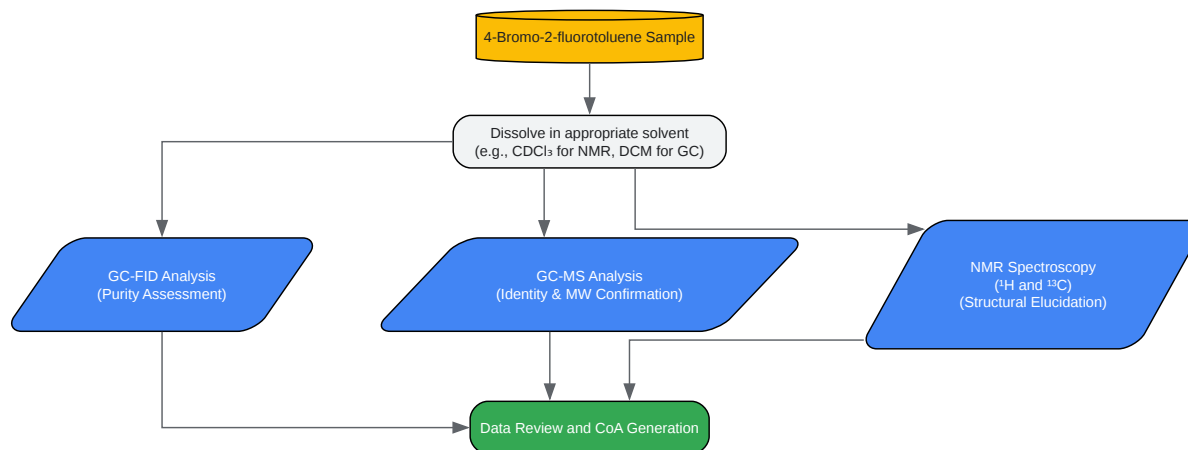
Table 2: Prominent Commercial Suppliers of **4-Bromo-2-fluorotoluene**

Supplier	Purity	Available Quantities
Sigma-Aldrich	99%	Grams to Kilograms
Thermo Scientific Chemicals	99%	Grams to Kilograms
Ruifu Chemical	$\geq 99.0\%$ (GC)	Grams to Kilograms
Benchchem	Research Grade	Inquire for details
Biosynth	Research Grade	Inquire for details

Note: This is not an exhaustive list, and availability and purity may vary. It is recommended to request a certificate of analysis (CoA) from the supplier before purchase.

Synthesis of 4-Bromo-2-fluorotoluene: A Mechanistic Overview

The synthesis of **4-Bromo-2-fluorotoluene** can be achieved through several routes, with the choice of method often depending on the desired scale and purity. A common and regioselective approach involves a multi-step synthesis starting from p-toluidine, as outlined in various patents and synthetic procedures.^{[1][6]} This method provides good control over the final substitution pattern.



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